

Manzamine A Analogues: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: *Manzamine A*

CAS No.: 104196-68-1

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For Researchers, Scientists, and Drug Development Professionals

Manzamine A, a complex β -carboline alkaloid isolated from marine sponges, has garnered significant attention in the scientific community for its broad spectrum of biological activities.^[1]^[2] Its potent antimalarial, antimicrobial, and anticancer properties have spurred extensive research into its structure-activity relationship (SAR) to develop novel therapeutic agents.^[3]^[4]^[5]^[6] This guide provides a comparative analysis of **Manzamine A** analogues, presenting key experimental data, detailed methodologies, and visual representations of the underlying molecular pathways to inform future drug discovery and development efforts.

Data Presentation: Comparative Biological Activities

The biological activities of **Manzamine A** and its analogues have been evaluated against a range of targets, including the malaria parasite *Plasmodium falciparum*, various bacterial and fungal strains, and cancer cell lines. The following tables summarize the quantitative data from these studies, with IC₅₀ (half-maximal inhibitory concentration) and MIC (minimum inhibitory concentration) values converted to micromolar (μ M) for standardized comparison.

Antimalarial Activity against Plasmodium falciparum

The pentacyclic core of **Manzamine A** is crucial for its potent antimalarial activity. Modifications to this core structure have a significant impact on its efficacy.

Compound	Analogue Description	IC50 (μM) vs. D6 clone	IC50 (μM) vs. W2 clone	Cytotoxicity (Vero cells) IC50 (μM)	Reference(s)
Manzamine A	Parent Compound	0.007	0.013	0.3	[3]
8-hydroxymanzamine A	Hydroxylation at C-8	0.010	0.013	1.8	[3]
Manzamine F-31-hydrazone	Hydrazone at C-31 of Manzamine F	0.047	0.062	> 7.5	[3]
Ircinol A	Lacks the β-carboline moiety	~2.8	~2.8	-	[4]
Simplified Analogue (cis-exo)	Retains cis-exo stereochemistry	0.056	-	-	[7]
Simplified Analogue (trans-exo)	Altered stereochemistry	0.45	-	-	[7]

Key SAR Insights for Antimalarial Activity:

- The β-carboline moiety is essential for potent activity, as demonstrated by the significantly reduced activity of Ircinol A.[4]
- Hydroxylation at the 8-position of the β-carboline ring (8-hydroxy**manzamine A**) maintains potent antimalarial activity while reducing cytotoxicity, leading to an improved selectivity

index.[3]

- Modification of the C-31 carbonyl group in Manzamine F to a hydrazone significantly enhances antimalarial activity and reduces cytotoxicity.[3]
- The stereochemistry of the ring system is critical, with the natural cis-exo orientation being more active than the trans-exo analogue.[7]

Antimicrobial Activity

Manzamine A and its analogues have shown promising activity against various pathogens, including *Mycobacterium tuberculosis*.

Compound	Organism	MIC (µM)	Reference(s)
Manzamine A	<i>Mycobacterium tuberculosis</i> H37Rv	2.5	[3][8]
8-hydroxymanzamine A	<i>Mycobacterium tuberculosis</i> H37Rv	1.5	[3]
Manadomanzamine A	<i>Mycobacterium tuberculosis</i> H37Rv	3.1	[9][10]
Manadomanzamine B	<i>Mycobacterium tuberculosis</i> H37Rv	2.6	[9][10]

Key SAR Insights for Antimicrobial Activity:

- Hydroxylation at the 8-position appears to enhance activity against *M. tuberculosis*. [3]
- The rearranged skeleton of the manadomanzamines retains potent antitubercular activity. [9][10]

Anticancer Activity

The anticancer potential of **Manzamine A** analogues has been explored in various cancer cell lines.

Compound	Cell Line	IC50 (μM)	Reference(s)
Manzamine A	Cervical Cancer (HeLa, SiHa, CaSki, C33A)	< 4	[6][11]
Manzamine A	Colorectal Cancer (HCT116)	4.5	[12]
Manzamine A	Pancreatic Cancer	-	[13]
8-hydroxymanzamine A	Cervical Cancer (SiHa, CaSki)	Inhibitory effect	[11]
Manadomanzamine A	Human Lung Carcinoma (A-549)	4.2	[10]
Manadomanzamine A	Human Colon Carcinoma (H-116)	8.3	[10]
Manadomanzamine B	Human Colon Carcinoma (H-116)	8.5	[10]

Key SAR Insights for Anticancer Activity:

- **Manzamine A** demonstrates broad-spectrum anticancer activity at low micromolar concentrations.[6][11][12]
- The 8-hydroxy analogue also shows antiproliferative effects.[11]
- The manadomanzamine scaffold exhibits cytotoxicity against lung and colon cancer cell lines.[10]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the structure-activity relationship studies of **Manzamine A** analogues.

In Vitro Antimalarial Assay (*P. falciparum* SYBR Green I-based Fluorescence Assay)

This assay is used to determine the 50% inhibitory concentration (IC₅₀) of compounds against the erythrocytic stages of *P. falciparum*.

- **Parasite Culture:** *P. falciparum* strains (e.g., D6, W2) are maintained in human erythrocytes (O+ blood group) in RPMI-1640 medium supplemented with HEPES, sodium bicarbonate, hypoxanthine, gentamicin, and Albumax II. Cultures are incubated at 37°C in a low oxygen atmosphere (5% CO₂, 5% O₂, 90% N₂).
- **Assay Plate Preparation:** Test compounds are serially diluted in DMSO and then further diluted in culture medium. The diluted compounds are added to 96-well black microplates.
- **Inoculation:** Synchronized ring-stage parasite cultures are diluted to a parasitemia of approximately 0.5% in a 2% hematocrit suspension. This parasite suspension is added to the wells of the pre-dosed microplates.
- **Incubation:** The plates are incubated for 72 hours under the same conditions as the parasite culture.
- **Lysis and Staining:** After incubation, a lysis buffer containing SYBR Green I dye is added to each well. The plates are incubated in the dark at room temperature for 1 hour to allow for cell lysis and DNA staining.
- **Fluorescence Measurement:** The fluorescence intensity, which is proportional to the amount of parasitic DNA, is measured using a microplate reader with excitation and emission wavelengths of approximately 485 nm and 530 nm, respectively.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **Data Analysis:** The IC₅₀ values are calculated by fitting the dose-response data to a sigmoidal curve using appropriate software.

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This method is used to determine the minimum inhibitory concentration (MIC) of a compound required to inhibit the visible growth of a microorganism.

- **Preparation of Inoculum:** A suspension of the test microorganism (e.g., *Mycobacterium tuberculosis*) is prepared and its turbidity is adjusted to a 0.5 McFarland standard. This suspension is then diluted in an appropriate broth medium (e.g., Mueller-Hinton broth) to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Preparation of Compound Dilutions:** The test compounds are serially diluted in the broth medium in a 96-well microtiter plate.
- **Inoculation:** The standardized inoculum is added to each well of the microtiter plate containing the compound dilutions.
- **Incubation:** The plates are incubated at 37°C for 18-24 hours (or longer for slow-growing organisms like *M. tuberculosis*).
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Cytotoxicity Assay (MTT Assay)

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability. It is used to assess the cytotoxicity of the compounds against a mammalian cell line (e.g., Vero cells).

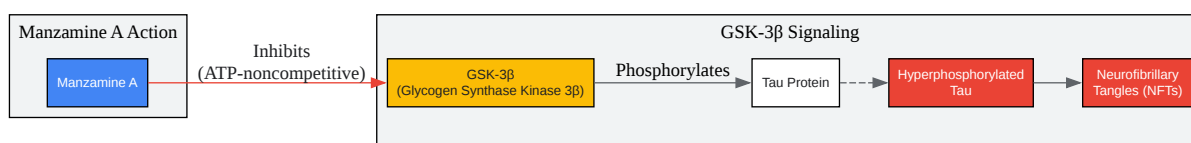
- **Cell Seeding:** Adherent cells (e.g., Vero, African green monkey kidney cells) are seeded into a 96-well plate and allowed to attach and grow for 24 hours.
- **Compound Treatment:** The culture medium is replaced with fresh medium containing serial dilutions of the test compounds. The plates are then incubated for a specified period (e.g., 48 or 72 hours).
- **MTT Addition:** A solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well, and the plates are incubated for an additional 4 hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** A solubilization solution (e.g., DMSO or a solution of SDS in HCl) is added to each well to dissolve the formazan crystals.

- **Absorbance Measurement:** The absorbance of the resulting purple solution is measured using a microplate reader at a wavelength of 570-590 nm.[23][24][25]
- **Data Analysis:** The IC50 value, the concentration of the compound that causes a 50% reduction in cell viability, is calculated from the dose-response curve.

Mandatory Visualization

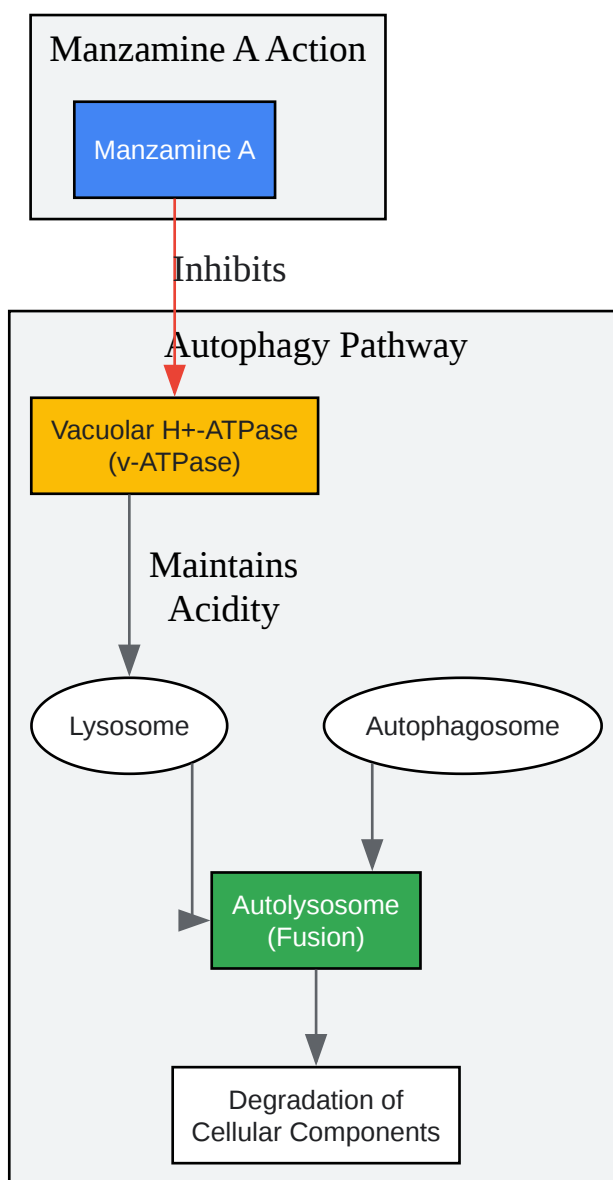
Signaling Pathways

Manzamine A exerts its biological effects through the modulation of key signaling pathways. The following diagrams, created using the DOT language, illustrate these mechanisms.



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Caption: **Manzamine A** inhibits GSK-3β, a key enzyme in tau protein phosphorylation.

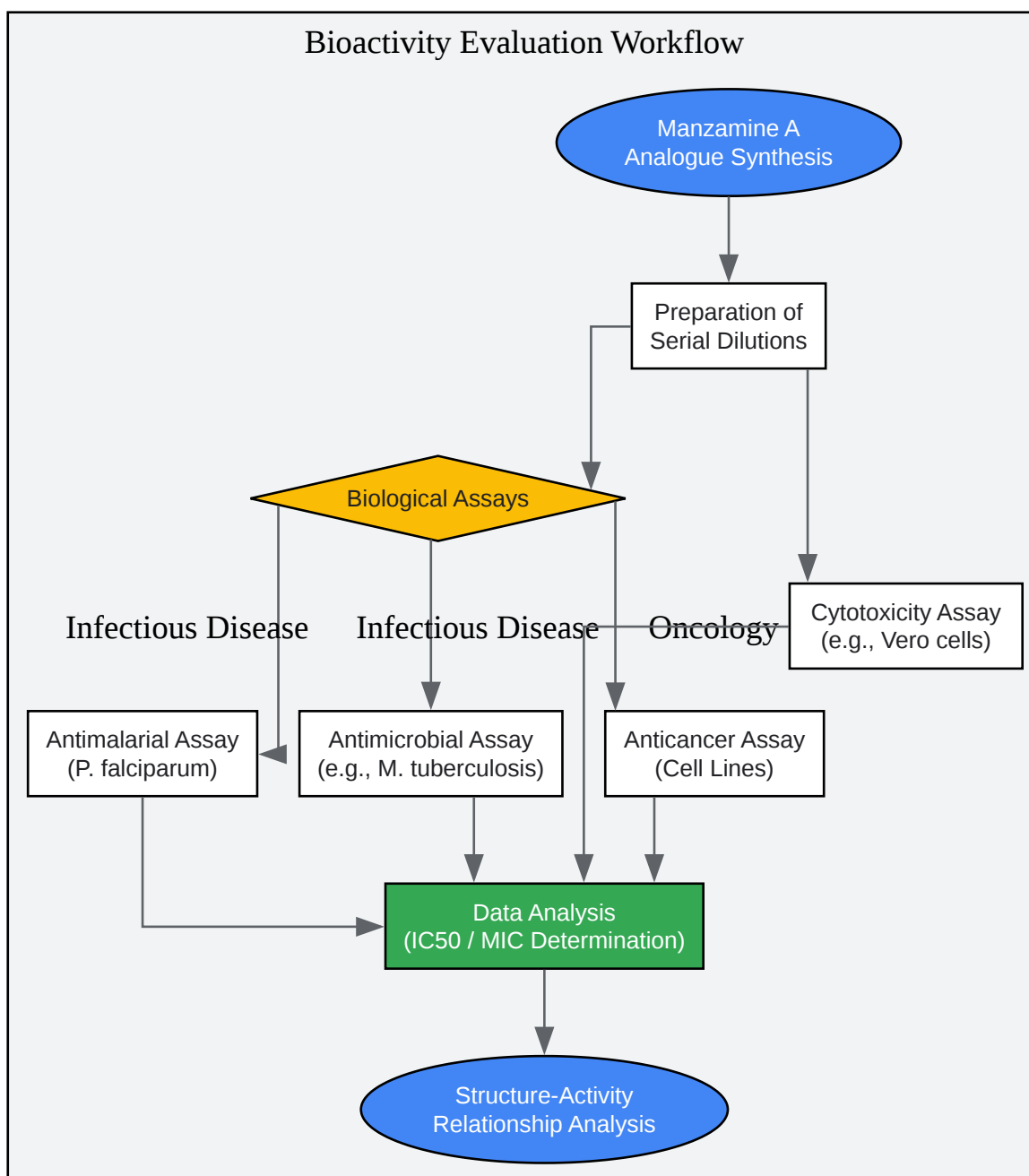


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Caption: **Manzamine A** inhibits autophagy by targeting vacuolar H⁺-ATPase (v-ATPase).

Experimental Workflow

The general workflow for evaluating the biological activity of **Manzamine A** analogues is depicted below.

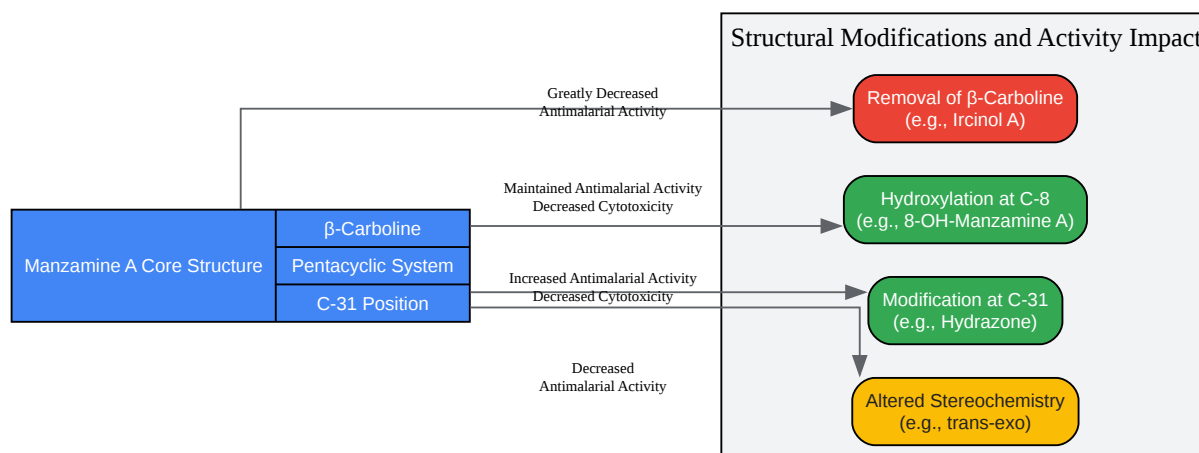


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Caption: General workflow for the synthesis and biological evaluation of **Manzamine A** analogues.

Logical Relationships: Structure-Activity Relationship Summary

The following diagram summarizes the key structure-activity relationships for **Manzamine A** analogues.



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Caption: Key structure-activity relationships of **Manzamine A** analogues.

Conclusion

The extensive research on **Manzamine A** and its analogues has provided valuable insights into the structural requirements for their diverse biological activities. The β -carboline moiety and the integrity of the pentacyclic core are paramount for potent antimalarial effects. Strategic modifications, such as hydroxylation at the C-8 position and derivatization of the C-31 carbonyl group, have been shown to enhance the therapeutic index by maintaining or improving efficacy while reducing cytotoxicity. The primary mechanisms of action appear to involve the inhibition of GSK-3 β and the disruption of autophagy through the targeting of v-ATPase. This comparative guide serves as a resource for researchers to build upon the existing knowledge and to design novel **Manzamine A** analogues with improved pharmacological profiles for the potential treatment of malaria, tuberculosis, and cancer.

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